

# Proper Disposal of Cenicriviroc: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Cenicriviroc*

Cat. No.: *B192934*

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Essential guidelines for the safe handling and disposal of the investigational drug **Cenicriviroc** are critical for maintaining laboratory safety and environmental protection. As a CCR2 and CCR5 chemokine receptor antagonist, **Cenicriviroc** and its associated waste materials require management as hazardous pharmaceutical waste. Disposal procedures must adhere to federal, state, and local regulations. The primary and recommended method for the disposal of **Cenicriviroc** and materials contaminated with it is high-temperature incineration.

## Step-by-Step Disposal Protocol for Cenicriviroc Waste

Researchers and laboratory personnel must follow a systematic approach to ensure the safe and compliant disposal of **Cenicriviroc**. This includes the pure compound, solutions, and any contaminated laboratory materials.

### 1. Segregation of **Cenicriviroc** Waste:

Proper segregation at the point of generation is the first critical step. It is a legal requirement to segregate hazardous waste from non-hazardous waste to prevent cross-contamination and ensure correct disposal pathways.<sup>[1]</sup>

- **Solid Waste:** All solid materials that have come into contact with **Cenicriviroc**, including gloves, bench paper, empty vials, and contaminated labware (e.g., pipette tips, tubes), should be collected in a designated hazardous waste container.

- Sharps Waste: Needles, syringes, scalpels, or any other sharp items contaminated with **Cenicriviroc** must be placed in a designated, puncture-proof sharps container.[2] These containers are often yellow with a purple lid to signify cytotoxic/cytostatic contamination.[2]
- Liquid Waste: Unused or expired solutions of **Cenicriviroc** should not be disposed of down the drain.[1] They must be collected in a compatible, sealed, and clearly labeled hazardous waste container.[1][3]

## 2. Waste Container Selection and Labeling:

The choice of waste container is crucial for safe storage and handling.

- Use containers that are compatible with the chemical properties of **Cenicriviroc**.[3]
- For cytotoxic and cytostatic waste, purple bags or purple-lidded bins are standard.[2][4]
- All waste containers must be affixed with a "HAZARDOUS WASTE" label provided by your institution's Environmental Health and Safety (EHS) department.[3]
- The label must be completed with the following information:
  - Principal Investigator's (PI) name.[3]
  - Laboratory location (building and room number).[3]
  - Contact phone number.[3]
  - The full chemical name "**Cenicriviroc**" and its concentration. Abbreviations should be avoided.[3]

## 3. Secure Storage of Waste:

Proper storage of **Cenicriviroc** waste is essential to prevent accidental exposure and ensure regulatory compliance.

- Store all labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA).[3]

- The SAA should be a secure and dry location, such as a locked cabinet or within secondary containment.[3]
- It is important to manage the accumulation of waste and arrange for frequent disposal, as there are legal limits on the storage of hazardous materials.[1]

#### 4. Final Disposal Procedure:

The ultimate disposal of **Cenicriviroc** waste is managed through your institution's EHS department in collaboration with a licensed hazardous waste vendor.

- Incineration: High-temperature incineration is the standard and required method for the disposal of cytotoxic and cytostatic wastes.[2][4] This process effectively destroys the active pharmaceutical ingredient.
- Chemical Degradation: While chemical degradation can be a method for breaking down some cytotoxic drugs, incineration is the more common and broadly applicable disposal route for this category of waste.[2]
- Contacting EHS: Once your waste container is ready for pickup, contact your institution's EHS office to arrange for collection. They will manage the transportation and final disposal in compliance with all relevant regulations, including those from the Environmental Protection Agency (EPA) and the Department of Transportation (DOT).[3]

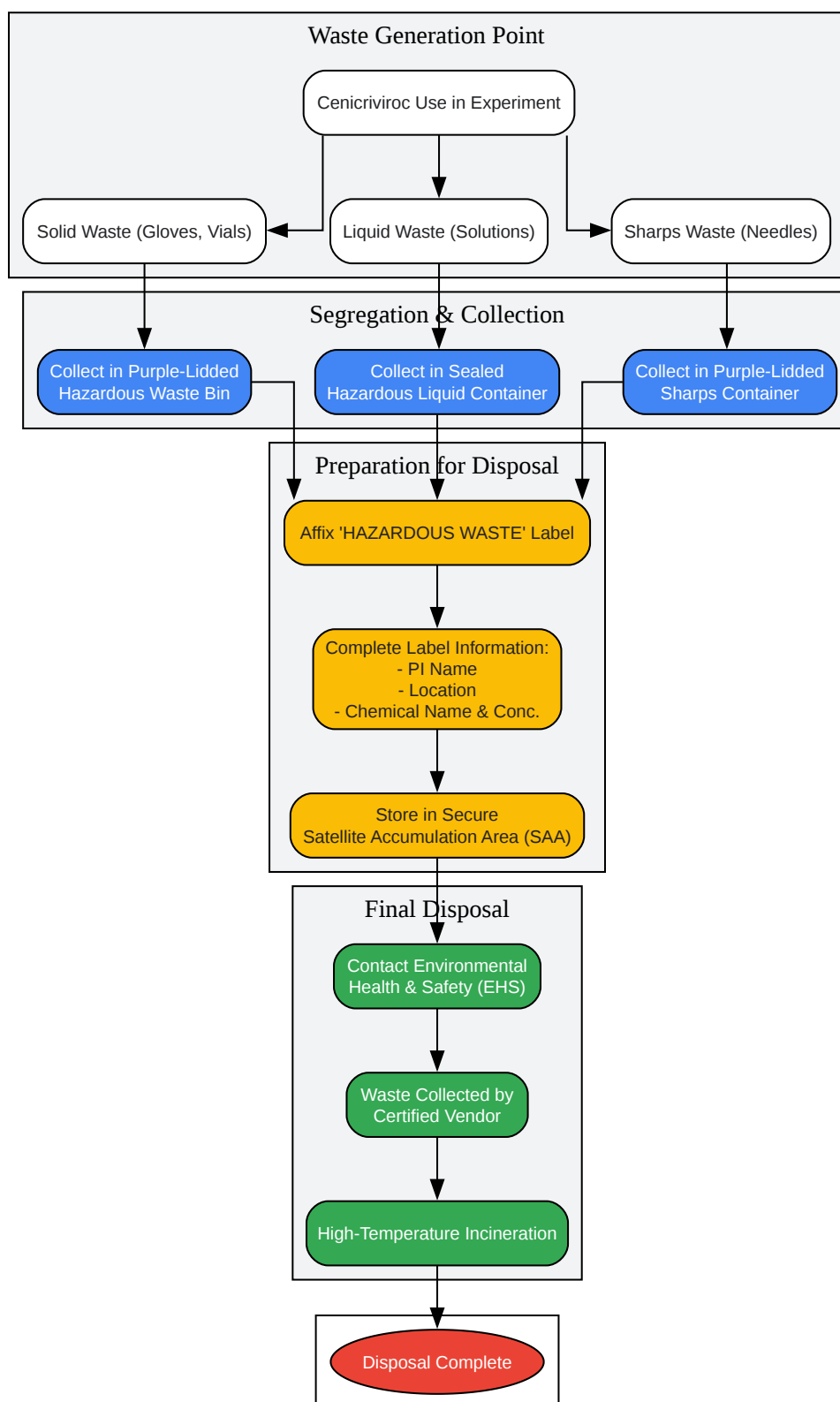
## Quantitative Data Summary

There is no specific quantitative data available for the disposal of **Cenicriviroc**. The general principle is that all quantities of this investigational drug and materials contaminated with it must be treated as hazardous waste.

Parameter	Guideline
Disposal Method	High-Temperature Incineration
Drain Disposal	Prohibited
Waste Classification	Hazardous Pharmaceutical Waste

## Cenicriviroc Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Cenicriviroc** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **Cenicriviroc** waste.

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